

Application Notes and Protocols for Ultrasound-Assisted Solvent Extraction of Canola Oil

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Compound of Interest

Compound Name: *Canola oil fatty acid*

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This document provides detailed application notes and experimental protocols for the extraction of canola oil using ultrasound-assisted solvent extraction (UASE). UASE is an advanced extraction method that utilizes the energy of ultrasonic waves to enhance the efficiency of oil recovery from plant materials. This technique offers several advantages over traditional methods, including reduced extraction time, lower solvent consumption, and increased yield.[\[1\]](#)[\[2\]](#)

Principle of Ultrasound-Assisted Extraction (UAE)

Ultrasound-assisted extraction operates on the principle of acoustic cavitation.[\[1\]](#)[\[2\]](#) When high-intensity ultrasound waves pass through a liquid medium (solvent), they create microscopic bubbles. These bubbles grow and collapse violently, generating localized high pressures and temperatures. This phenomenon, known as cavitation, produces several effects that enhance extraction:

- Cell Wall Disruption: The shockwaves and liquid jets produced during cavitation disrupt the cell walls of the canola seeds, facilitating the release of intracellular oil.[\[3\]](#)[\[4\]](#)
- Enhanced Mass Transfer: The intense mixing and agitation caused by cavitation increase the diffusion rate of the solvent into the seed matrix and the oil out of the matrix.[\[3\]](#)

- Increased Solvent Penetration: Ultrasound improves the penetration of the solvent into the cellular structure of the canola seeds.[3]

Experimental Data Summary

The efficiency of UASE of canola oil is influenced by several key parameters, including the choice of solvent, solvent-to-solid ratio, extraction temperature, and duration of sonication. The following tables summarize quantitative data from cited research, providing a comparative overview of different experimental conditions.

Table 1: Optimized Conditions for Ultrasound-Assisted Canola Oil Extraction

Solvent System	Temperature (°C)	Ultrasound Time (min)	Solvent-to-Canola Ratio (% v/w)	Extraction Efficiency (%)	Oxidative Stability (h)	Reference
Hexane	55	87	6.39	22.39	12.55	[5][6][7][8]
Hexane-Isopropanol (3:2)	55	69.5	9.12	30.66	40.9	[5][6][7][8]

Note: The study utilized a 35 kHz, 800 W ultrasound system.[5][6][7]

Table 2: Comparison of UASE with Conventional Extraction Methods

Extraction Method	Solvent	Extraction Efficiency (%)	Key Advantages of UASE	Reference
Ultrasound-Assisted Extraction	Hexane-Isopropanol	30.66	Significantly improved efficiency, enhanced oxidative stability.	[5][6][7][9]
Soxhlet Extraction	Hexane	Lower than UASE	-	[5][6][7]

Experimental Protocols

This section provides detailed methodologies for the ultrasound-assisted solvent extraction of canola oil.

Materials and Equipment

- Canola Seeds: High-quality, clean canola seeds.
- Solvents:
 - n-Hexane (analytical grade)
 - Isopropanol (analytical grade)
- Ultrasound System: An ultrasonic bath or a probe-type sonicator with adjustable power and temperature control (e.g., 35 kHz, 800 W).[5][6][7]
- Glassware: Beakers, flasks, graduated cylinders.
- Filtration System: Whatman filter paper or equivalent, funnel, and collection flask.
- Rotary Evaporator: For solvent removal post-extraction.
- Analytical Balance: For accurate weighing of samples.

- Grinder/Mill: To reduce the particle size of canola seeds.

Pre-Extraction Preparation

- Seed Grinding: Grind the canola seeds to a fine powder using a grinder or mill. A smaller particle size increases the surface area available for solvent interaction, though optimal particle size may vary.[10]
- Sample Weighing: Accurately weigh a specific amount of the ground canola powder (e.g., 10 g) and place it into the extraction vessel (beaker or flask).

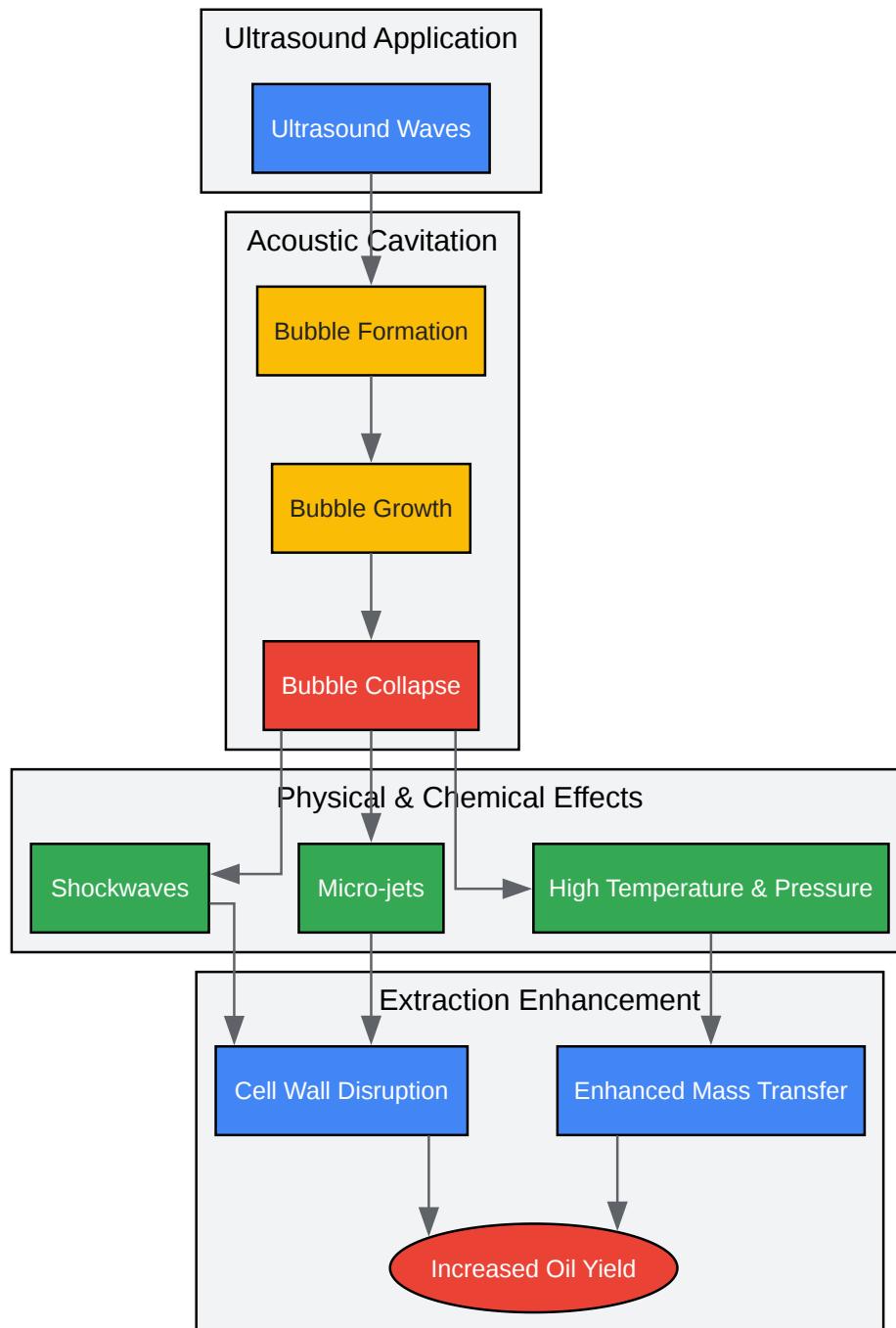
Ultrasound-Assisted Extraction Procedure

- Solvent Addition: Add the chosen solvent or solvent mixture to the extraction vessel containing the ground canola seeds at the desired solvent-to-canola ratio (e.g., 9.12 % v/w for hexane-isopropanol mixture).[5][8]
- Ultrasonication:
 - Place the extraction vessel in the ultrasonic bath or immerse the ultrasonic probe into the slurry.
 - Set the desired extraction temperature (e.g., 55°C) and ultrasound time (e.g., 69.5 minutes).[5][8]
 - Ensure the temperature is monitored and controlled throughout the process.
- Filtration: After sonication, separate the liquid extract (miscella) from the solid residue by filtration.
- Solvent Evaporation: Remove the solvent from the miscella using a rotary evaporator under reduced pressure to obtain the crude canola oil.
- Oil Yield Calculation: Weigh the extracted oil and calculate the extraction efficiency as a percentage of the initial weight of the canola seed powder.

Visualizations

Mechanism of Ultrasound-Assisted Extraction

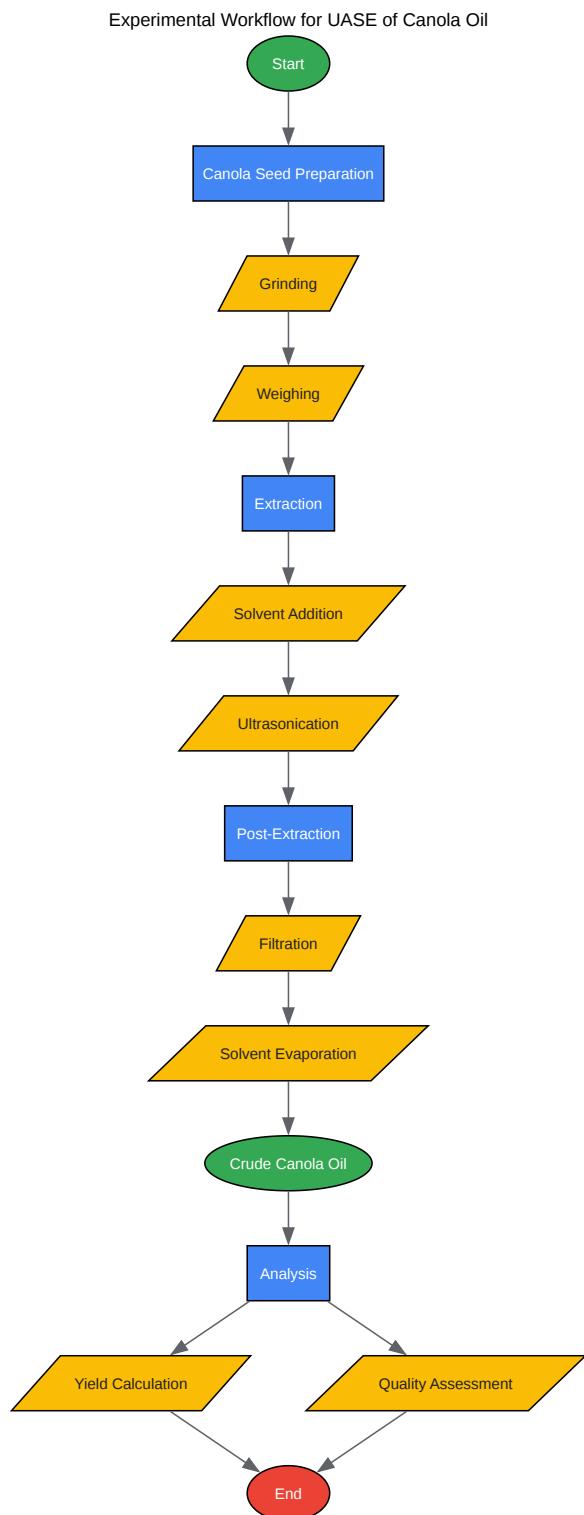
Mechanism of Ultrasound-Assisted Extraction



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Caption: The mechanism of ultrasound-assisted extraction (UAE).

Experimental Workflow for UASE of Canola Oil



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Caption: A typical experimental workflow for UASE of canola oil.

Quality Considerations

While UASE can significantly improve extraction efficiency, it is important to monitor the quality of the extracted oil. The fatty acid profile of canola oil extracted using ultrasound has been found to be comparable to that of oil extracted by conventional methods like Soxhlet extraction.
[5][6][7][9] However, parameters such as free fatty acid content, peroxide value, and iodine value should be assessed to ensure the oil meets quality standards.[3][4] Notably, the use of a hexane-isopropanol solvent mixture in UASE has been shown to result in higher oxidative stability compared to using hexane alone.[5][6][7][9]

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